

# Application Notes and Protocols for ABBV-4083

## Dosing in Murine Models

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### Compound of Interest

Compound Name: ABBV-4083

Cat. No.: B3324188

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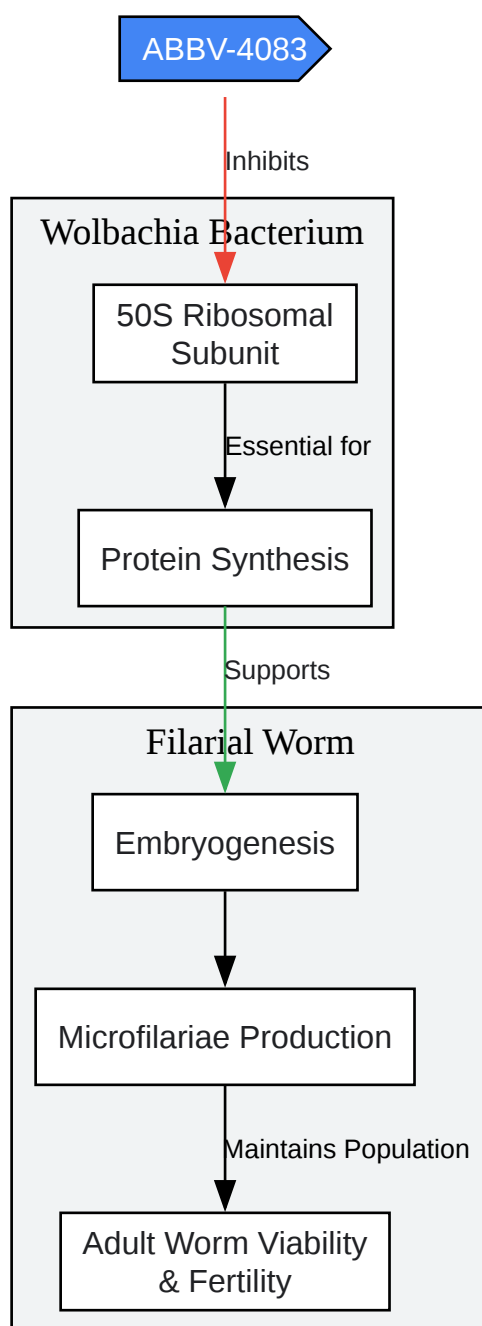
For Researchers, Scientists, and Drug Development Professionals

## Introduction

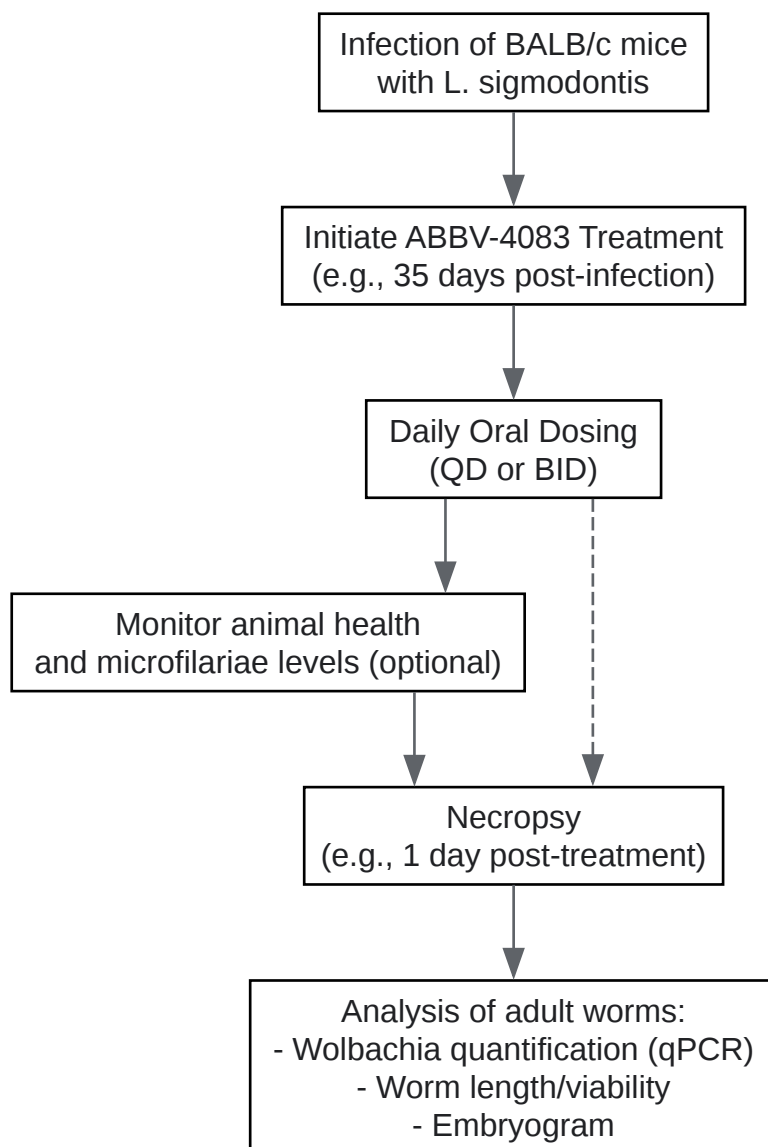
**ABBV-4083**, also known as flubentylosin, is a novel analog of the macrolide antibiotic Tylosin A. It has demonstrated potent activity against *Wolbachia*, an endosymbiotic bacterium essential for the fertility and survival of filarial nematodes that cause onchocerciasis (river blindness) and lymphatic filariasis (elephantiasis).[1][2][3] By targeting *Wolbachia*, **ABBV-4083** acts as an indirect macrofilaricide, leading to the sterilization of adult female worms and a subsequent reduction in microfilariae levels.[2] Preclinical studies in various animal models, including murine models, have shown that **ABBV-4083** is superior to doxycycline, the standard anti-*Wolbachia* therapy, by achieving significant bacterial depletion with shorter treatment regimens.[1] These application notes provide detailed protocols for the dosing and evaluation of **ABBV-4083** in murine models based on published preclinical data.

## Mechanism of Action

**ABBV-4083** is a bacteriostatic inhibitor of protein synthesis in *Wolbachia*. It is believed to act similarly to other macrolide antibiotics by binding to the 50S ribosomal subunit of the bacterium, thereby preventing protein elongation. This disruption of essential protein synthesis ultimately leads to the depletion of the *Wolbachia* population within the filarial worms. The loss of these essential endosymbionts impairs worm embryogenesis, leading to sterility in adult female worms and a reduction in microfilariae, and eventually, the death of the adult worms.



Mechanism of Action of ABBV-4083



Experimental Workflow for ABBV-4083 Efficacy Testing

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## References

- 1. Discovery of ABBV-4083, a novel analog of Tylosin A that has potent anti-Wolbachia and anti-filarial activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A Phase-I pharmacokinetic, safety and food-effect study on flubentylosin, a novel analog of Tylosin-A having potent anti-Wolbachia and antifilarial activity | PLOS Neglected Tropical Diseases [journals.plos.org]
- 3. Discovery of ABBV-4083, a novel analog of Tylosin A that has potent anti-Wolbachia and anti-filarial activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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